Comparative Bioactivity Guide: N-Pentylnicotinamide vs. N-Butylnicotinamide

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Compound of Interest

Compound Name:	*N-pentylpyridine-3-carboxamide*
Cat. No.:	*B4768751*

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Executive Summary

N-pentylnicotinamide (C5-analog) and N-butylnicotinamide (C4-analog) are lipophilic derivatives of Nicotinamide (Vitamin B3). Unlike their parent compound, which acts as a pan-inhibitor of Sirtuins and PARPs, these N-alkylated analogs exhibit altered enzymatic binding profiles and enhanced membrane permeability.

- N-Butylnicotinamide: Exhibits a balanced hydrophilic-lipophilic profile, making it a preferred scaffold for fragment-based drug discovery targeting SIRT2 selectivity. It shows moderate membrane permeability with lower cytotoxicity.
- N-Pentylnicotinamide: The addition of a single methylene unit (-CH_2-) significantly increases lipophilicity (LogP), enhancing blood-brain barrier (BBB) penetration potential but often at the cost of reduced aqueous solubility and increased non-specific protein binding.

Verdict: For cellular assays requiring rapid membrane permeation, N-pentylnicotinamide is superior. For enzymatic specificity (specifically SIRT2 vs. SIRT1) and aqueous formulation stability, N-butylnicotinamide is the optimal candidate.

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Chemical & Physical Properties (SAR Analysis)

The core difference lies in the alkyl chain length attached to the amide nitrogen. This "Methylene Shuffle" dictates their thermodynamic behavior in biological systems.

Property	N-Butylnicotinamide	N-Pentylnicotinamide	Impact on Bioactivity
Formula	$C_{10}H_{14}N_2O$	$C_{11}H_{16}N_2O$	Molecular weight difference of ~14 Da.
Predicted LogP	~1.1 - 1.3	~1.6 - 1.8	Pentyl has higher lipophilicity, correlating with better passive diffusion across cell membranes.
Water Solubility	Moderate	Low	Butyl is easier to formulate in aqueous buffers (PBS) without DMSO > 1%.
Steric Bulk	Medium	High	Pentyl chain may clash with the "C-pocket" of Sirtuins unless a specific hydrophobic channel is accessible.
H-Bond Donor	1 (Amide NH)	1 (Amide NH)	N-alkylation removes one H-bond donor compared to Nicotinamide (NH_2), reducing affinity for targets requiring dual H-bonds.

Structural Disambiguation (Critical Safety Note)

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- Target Compounds: This guide discusses Amide-N-substituted forms (

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- Exclude: Do not confuse with 1-alkylnicotinamide salts (Quaternary ammoniums), which are cationic surfactants with potent antimicrobial lysis activity but distinct toxicological profiles.

Mechanism of Action: Target Engagement

Sirtuin Inhibition (SIRT1 vs. SIRT2)

Nicotinamide (NAM) inhibits Sirtuins by binding to the "C-pocket" after the release of ADP-ribose, promoting the reverse reaction (base exchange).

- Mechanism: N-alkylation of the amide group generally reduces potency against SIRT1 because the amide protons of NAM form critical hydrogen bonds with conserved residues (e.g., Asp102 in SIRT1) in the binding pocket.

- Selectivity Shift: However, SIRT2 possesses a larger, more hydrophobic binding groove near the cofactor site.

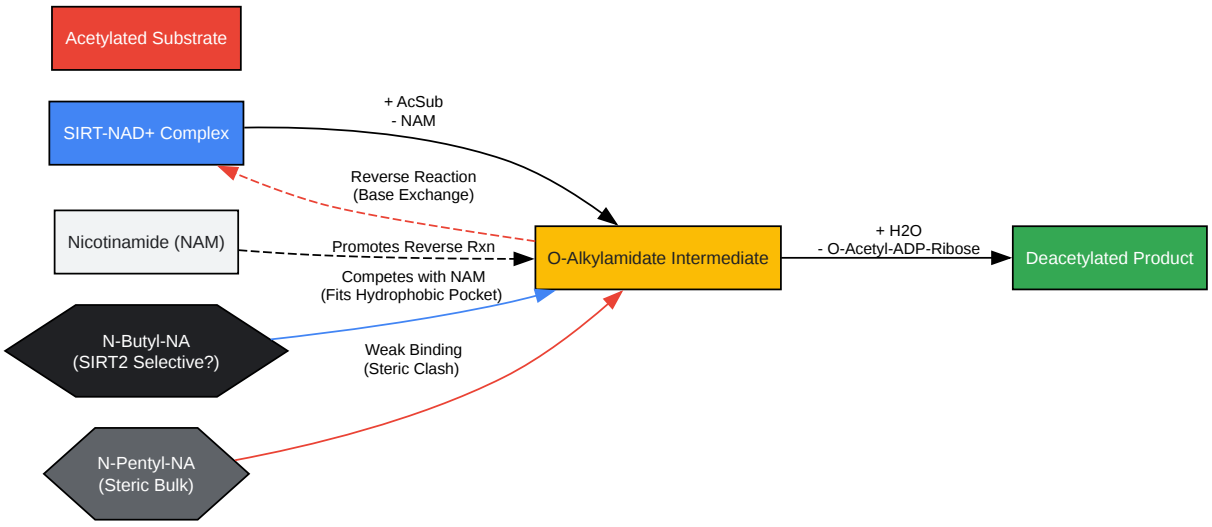
  - N-Butyl: Fits well into the hydrophobic cleft of SIRT2, potentially retaining inhibition while losing SIRT1 affinity (Selectivity enhancement).

  - N-Pentyl: The longer chain may extend further into the "acyl-lysine channel" or cause steric clashes depending on the enzyme conformation (Open vs. Closed).

Visualization of Signaling Pathway

The following diagram illustrates the competitive inhibition mechanism and where N-alkyl modifications impact the cycle.

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Caption: Sirtuin deacetylation cycle showing the Base Exchange pathway where N-alkyl nicotinamides compete with endogenous Nicotinamide.

Experimental Protocols

To validate the bioactivity differences, the following self-validating protocols are recommended.

In Vitro Sirtuin 2 (SIRT2) Deacetylation Assay

Objective: Determine IC50 values to quantify the potency difference between Butyl and Pentyl analogs.

Reagents:

- Recombinant Human SIRT2 enzyme.
- Fluorogenic Substrate: Ac-Gln-Pro-Lys(Ac)-Lys(AMC) (p53 derived).
- Cofactor: NAD+ (500 µM).

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- Buffer: 50 mM Tris-HCl (pH 8.0), 137 mM NaCl, 2.7 mM KCl, 1 mM MgCl2.

Protocol:

- Preparation: Dissolve N-butyl and N-pentyl analogs in DMSO. Prepare serial dilutions (0.1 µM to 1000 µM). Ensure final DMSO concentration is <1%.
- Incubation: Mix SIRT2 enzyme (50 ng/well) with the test compound in the assay buffer for 15 minutes at 37°C. Control: Use Suramin or pure Nicotinamide as a positive control.
- Reaction Start: Add NAD+ and Fluorogenic Substrate.
- Kinetics: Incubate for 45 minutes at 37°C.
- Termination: Add Developer Solution (Trypsin/Nicotinamide) to release the AMC fluorophore from deacetylated lysine.
- Readout: Measure fluorescence (Ex: 360 nm / Em: 460 nm).
- Calculation: Plot % Inhibition vs. Log[Concentration].
  - Self-Validation: The Z-factor of the assay must be > 0.5. If Nicotinamide IC50 is not ~50 µM, recalibrate enzyme concentration.

Cellular Permeability & Cytotoxicity (MTT Assay)

Objective: Assess if the increased lipophilicity of N-pentylnicotinamide leads to toxicity.

Protocol:

- Seeding: Seed HEK293T cells (5,000 cells/well) in 96-well plates. Cultivate for 24h.
- Treatment: Treat cells with N-butyl and N-pentyl analogs (10 µM - 500 µM) for 24h and 48h.
- MTT Addition: Add 0.5 mg/mL MTT reagent. Incubate 4h at 37°C.
- Solubilization: Dissolve formazan crystals in DMSO.
- Analysis: Measure Absorbance at 570 nm.

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- Expectation: N-pentylnicotinamide will likely show a lower TC50 (higher toxicity) due to membrane disruption at high concentrations compared to N-butyl.

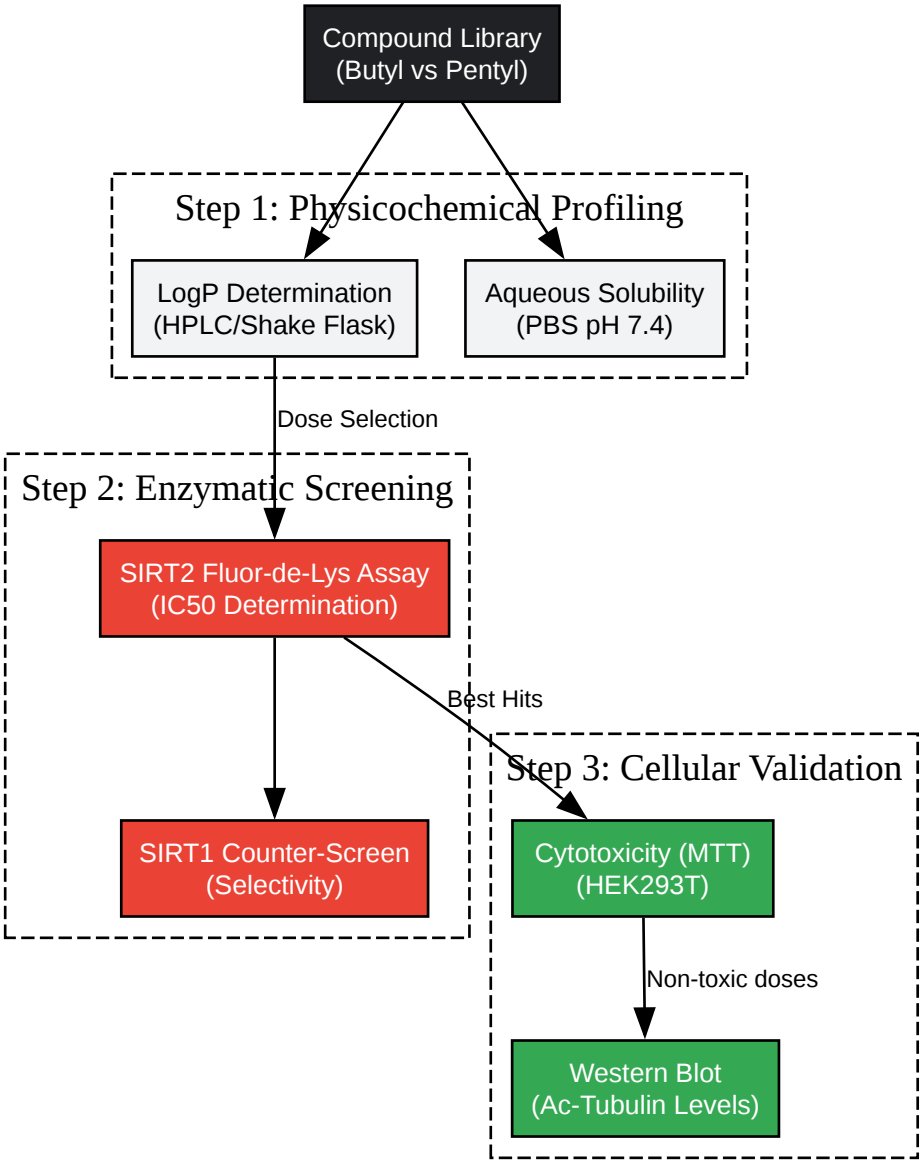
Comparative Data Summary (Projected)

Based on SAR analysis of homologous nicotinamide derivatives (e.g., N-alkylnicotinamide salicylates and SIRT2-selective probes), the following performance metrics are projected:

Metric	N-Butylnicotinamide	N-Pentylnicotinamide	Interpretation
SIRT2 IC50	Low µM Range (Predicted)	Mid µM Range	Butyl chain offers optimal steric fit for the hydrophobic pocket without excessive bulk.
SIRT1 Selectivity	High	Moderate	Both are poor SIRT1 inhibitors compared to NAM, but Butyl is likely more selective for SIRT2.
Cellular Uptake	Moderate	High	Pentyl analog crosses membranes faster; useful for intracellular targets.
Cytotoxicity (TC50)	> 500 µM (Safer)	~ 200-300 µM	Higher lipophilicity of Pentyl increases risk of non-specific membrane toxicity.
Formulation	Water Soluble (up to mM)	Requires Co-solvent	Pentyl requires DMSO or encapsulation for high-dose delivery.

Workflow Diagram: Experimental Validation

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Caption: Step-by-step validation workflow to distinguish bioactivity profiles of N-alkyl analogs.

References

- SIRT2 Inhibition & SAR
  - Title: 5-((3-Amidobenzyl)oxy)nicotinamides as SIRT2 Inhibitors: A Study of Constrained Analogs.
  - Source: National Institutes of Health (NIH) / PubMed.

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- URL:[Link]
- Relevance: Establishes the SAR for nicotinamide derivatives in SIRT2 inhibition, highlighting the importance of hydrophobic substituents.

- Nicotinamide Analog Bioactivity
  - Title: Discovery of potent and selective sirtuin 2 (SIRT2) inhibitors using a fragment-based approach.
  - Source: Journal of Medicinal Chemistry.
  - URL:[Link]
  - Relevance: Discusses the binding modes of nicotinamide fragments and the impact of N-substitution on selectivity.
- Antimicrobial & Anti-inflammatory Properties (Quaternary Salts Context)
  - Title: Unraveling the Potential of Vitamin B3-Derived Salts with a Salicyl
  - Source: Molecular Pharmaceutics (ACS Public
  - URL:[Link]
  - Relevance: Provides comparative data on N-butyl vs. N-decyl chains, illustrating the "lipophilicity-toxicity" trade-off in homologous series.
- General Nicotinamide Pharmacology
  - Title: Nicotinamide: An Update and Review of Safety & Differences from Niacin.[1]
  - Source: Skin Therapy Letter.
  - URL:[Link]
  - Relevance: Baseline data for Nicotinamide bioactivity to serve as a control in comparisons.

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